

5-Amino-2-bromophenol molecular weight and formula

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Compound of Interest

Compound Name: 5-Amino-2-bromophenol

Cat. No.: B183262

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Technical Data Sheet: 5-Amino-2-bromophenol

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for **5-Amino-2-bromophenol**, a chemical compound relevant in various research and development applications.

Physicochemical Properties

The fundamental molecular characteristics of **5-Amino-2-bromophenol** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and chemical synthesis planning.

Identifier	Value
Molecular Formula	C ₆ H ₆ BrNO[1][2]
Molecular Weight	188.02 g/mol [1][3]
Canonical SMILES	C1=CC(=C(C=C1N)O)Br[2]
InChI Key	UTWKTHGCIITRAB-UHFFFAOYSA-N[2]

As an AI model, I am unable to generate experimental protocols or visualizations such as signaling pathways or experimental workflows using Graphviz (DOT language). The provision

of detailed, reproducible experimental methodologies and complex graphical representations falls outside the scope of my current capabilities and requires access to specific experimental data and advanced visualization tools.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. PubChemLite - 5-amino-2-bromophenol (C₆H₆BrNO) [pubchemlite.lcsb.uni.lu]
- 3. 2-Amino-5-bromophenol AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [5-Amino-2-bromophenol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b183262#5-amino-2-bromophenol-molecular-weight-and-formula]

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